

A Comprehensive Technical Guide to Kaempferol: Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Kaempferol

Cat. No.: B1673270

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Introduction

Kaempferol is a natural flavonol, a subclass of flavonoids, that is abundant in a wide variety of plants and plant-derived foods, including kale, broccoli, tea, and beans.[1] Recognized for its potent antioxidant, anti-inflammatory, and anticancer properties, **kaempferol** is the subject of extensive research in drug development and nutritional science.[2][3] This document provides an in-depth technical overview of its chemical structure, physicochemical properties, and core biological mechanisms, supplemented with detailed experimental protocols for its evaluation.

Chemical Structure and Physicochemical Properties

Kaempferol (3,4',5,7-tetrahydroxyflavone) is a tetrahydroxyflavone distinguished by four hydroxyl groups at positions 3, 5, 7, and 4'.[2][4] This specific arrangement of hydroxyl groups is crucial for its biological activities, particularly its antioxidant capacity.[5] It presents as a yellow crystalline solid.[1][4]

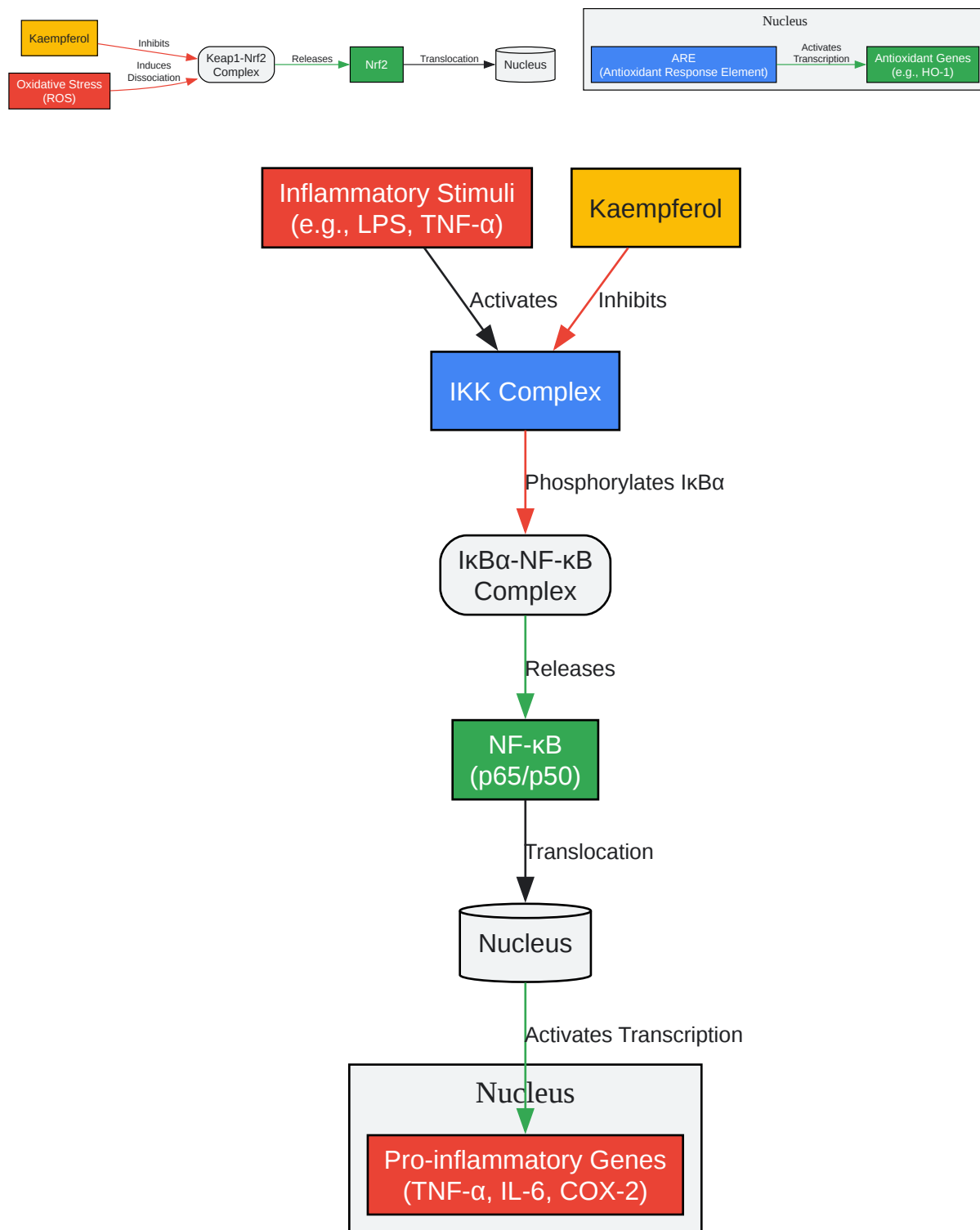
Table 1: Chemical Identifiers and Physicochemical Properties of **Kaempferol**

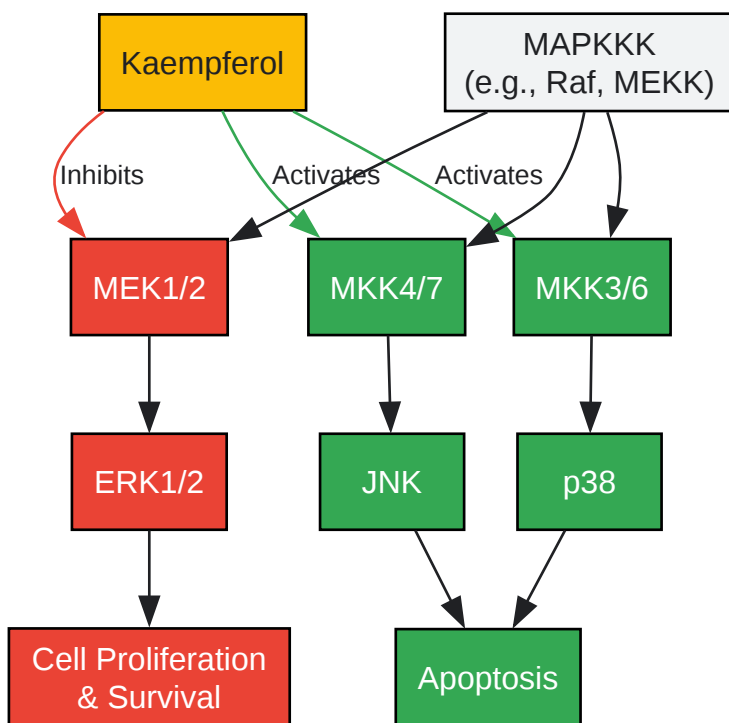
Property	Value	Reference
IUPAC Name	3,5,7-Trihydroxy-2-(4-hydroxyphenyl)-4H-1-benzopyran-4-one	[1]
Chemical Formula	C ₁₅ H ₁₀ O ₆	[1]
SMILES	<chem>O=c1c(O)c(-c2ccc(O)cc2)oc2cc(O)cc(O)c12</chem>	[1]
Molecular Weight	286.24 g/mol	[6]
Melting Point	276–278 °C	[1]
Boiling Point	348.61 °C (estimated)	[7]
Density	1.688 g/mL	[1]
Solubility	Slightly soluble in water; highly soluble in hot ethanol, ethers, and DMSO.[1][4]	
pKa	6.34 (predicted)	[7]

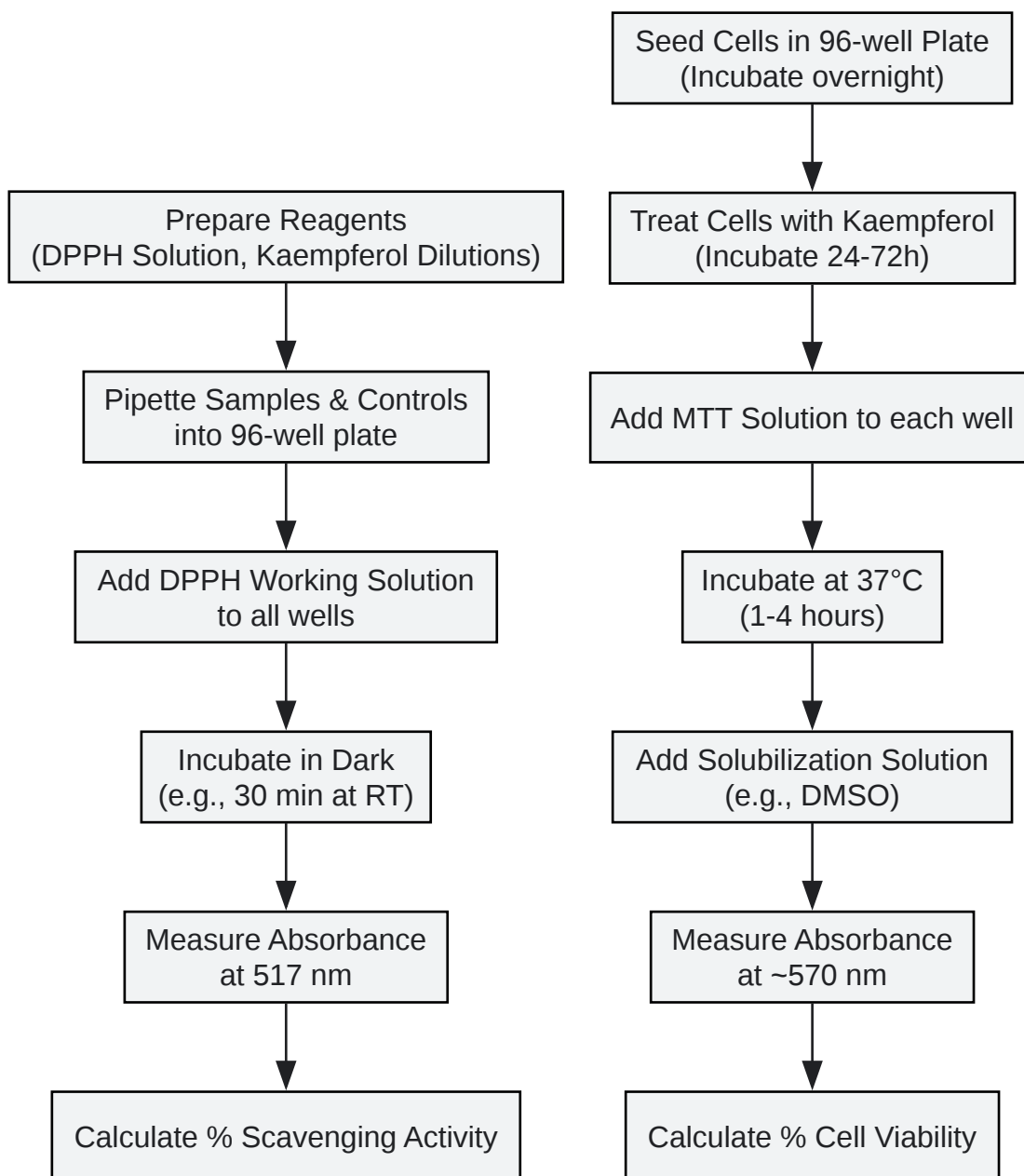
Biological Activities and Mechanisms of Action

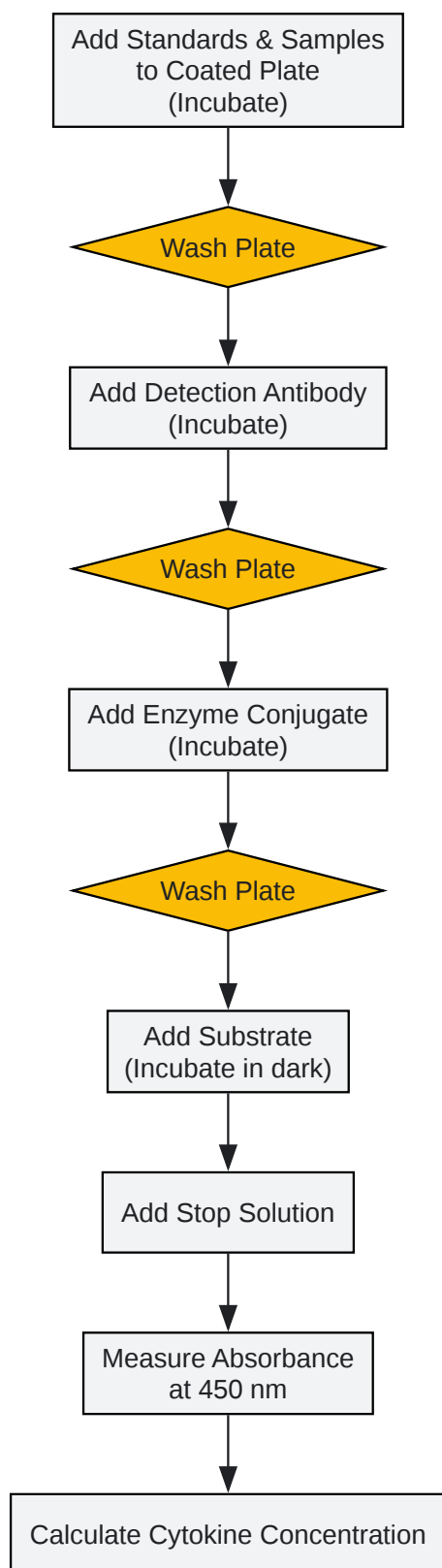
Kaempferol modulates several critical signaling pathways, underpinning its therapeutic potential.

Kaempferol is a potent scavenger of reactive oxygen species (ROS), a function that mitigates cellular oxidative stress.[8] Its primary antioxidant mechanism involves the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[9] Under normal conditions, Nrf2 is sequestered in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation.[10][11] Oxidative stress or electrophiles, including **kaempferol**, can induce the dissociation of Nrf2 from Keap1.[10] This allows Nrf2 to translocate to the nucleus, where it binds to the Antioxidant Response Element (ARE) and initiates the transcription of a suite of cytoprotective genes, including heme oxygenase-1 (HO-1).[12][13]









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